

Technical Guide: Trehalose Monohydrate & The Amorphous Glass Transition (Tg)

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Compound of Interest

Compound Name: Trehalose monohydrate

CAS No.: 6138-23-4

Cat. No.: B142596

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Executive Summary

Trehalose is a non-reducing disaccharide widely utilized in biopharma for its exceptional ability to stabilize protein structures and lipid membranes during desiccation (lyophilization) and thermal stress.^{[1][2]}

The Scientific Conflict: Users often query "**Trehalose Monohydrate Tg.**" This is technically a misnomer that leads to experimental failure.

- Crystalline State: Stable Trehalose exists primarily as a Dihydrate () with a melting/dehydration point, not a Tg.
- Amorphous State: The Glass Transition () applies to the Amorphous phase.
- The "Monohydrate" Stoichiometry: A water content of ~5.0% (w/w) corresponds stoichiometrically to a monohydrate. At this specific hydration level, the of amorphous trehalose drops from ~115°C (dry) to approximately 40°C–50°C, drastically altering stability profiles.

This guide analyzes the thermodynamics of the trehalose-water system, establishing the critical relationship between residual moisture and the glass transition temperature.

Part 1: Thermodynamics & Phase Behavior[3]

To control stability, one must distinguish between the melting of the crystal and the softening of the glass.

The Dehydration Pathway

Commercial trehalose is supplied as Trehalose Dihydrate. Upon heating or lyophilization, it undergoes dehydration.

- Melting Point (): The dihydrate undergoes a pseudo-melting/dehydration endotherm at $\sim 97^{\circ}\text{C} - 100^{\circ}\text{C}$.
- Glass Transition (): Only after the crystal structure is broken (via melting or dissolution) and rapidly cooled/dried does the material become amorphous.

The Gordon-Taylor Relationship

The

of amorphous trehalose is governed by the Gordon-Taylor equation, which describes how water (a plasticizer with

) depresses the

of the sugar.[3]

- : Weight fractions of Trehalose and Water.[4]
- :
of Dry Trehalose ($\sim 115^{\circ}\text{C} / 388\text{ K}$).
- :

of Water (~ -135°C / 138 K).

- : Gordon-Taylor constant (Experimental value for Trehalose).^[4]

Visualization: Phase Transition Logic

The following diagram illustrates the pathway from the stable crystalline dihydrate to the amorphous glass.

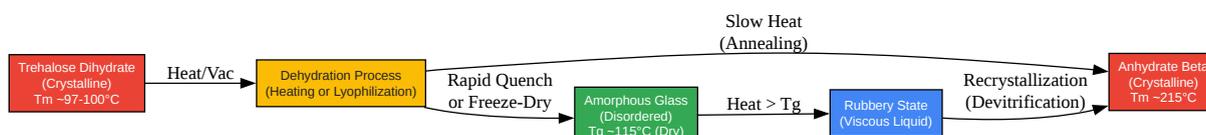


Figure 1: Trehalose Phase Transition Pathways

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Figure 1: The transition from crystalline dihydrate to amorphous glass requires energy input (dehydration) and kinetic trapping (quenching/drying).

Part 2: Critical Data – T_g vs. Water Content

The term "**Trehalose Monohydrate**" in a formulation context usually refers to an amorphous matrix containing ~5% water. The table below demonstrates why this specific water content is a critical stability risk.

Table 1: Glass Transition Temperature of Amorphous Trehalose at Varying Moisture Levels^[6]

State / Stoichiometry	Water Content (% w/w)	Approx. ^{[5][4][6][7]} Tg (°C)	Stability Implication
Anhydrous Glass	0.0%	115°C – 120°C	Maximum Stability. Suitable for high-temp storage.
Trace Moisture	1.0%	~95°C	High Stability.
Low Moisture	2.5%	~75°C	Standard Lyophilized Cake target.
"Monohydrate" Equiv.	~5.1%	40°C – 50°C	CRITICAL RISK. Tg approaches accelerated storage temps (40°C).
High Moisture	10.0%	~10°C	Unstable at Room Temp. Collapse/Crystallization likely.

“

Technical Insight: Note that at 5% water content, the

drops to roughly 45°C. If you perform accelerated stability testing at 40°C, you are dangerously close to the glass transition (

).

This proximity allows molecular mobility, leading to protein aggregation or crystallization of the excipient.

Part 3: Experimental Protocol (mDSC)

Standard DSC often fails to detect the

of trehalose because the enthalpic relaxation (aging peak) overlaps with the glass transition, or the dehydration endotherm of residual water masks the shift.

Modulated DSC (mDSC) is the required standard for accurate determination.

Protocol: Determination of T_g in Hydrated Trehalose

Objective: Isolate the Reversible Heat Flow (

) from the Non-Reversible Heat Flow (Enthalpic Relaxation/Dehydration).

- Sample Prep:
 - Weigh 2–5 mg of sample into a Hermetic Aluminum Pan (Tzero).
 - Crucial: Do not use pinhole pans if measuring the
of the specific hydration state; water loss during the scan will artificially raise the observed
.
- Instrument Parameters:
 - Mode: Modulated DSC.
 - Average Heating Rate: 2°C/min (Slower than standard 10°C/min to allow modulation).
 - Modulation Amplitude: ±0.5°C or ±1.0°C.
 - Modulation Period: 60 seconds.
 - Range: -20°C to 160°C.
- Data Analysis:
 - Select the Reversing Heat Flow signal.
 - Identify the step change (inflection point). This is the

- Ignore the endothermic peaks in the Non-Reversing or Total Heat Flow signals (these are relaxation or evaporation events).

Visualization: DSC Decision Logic

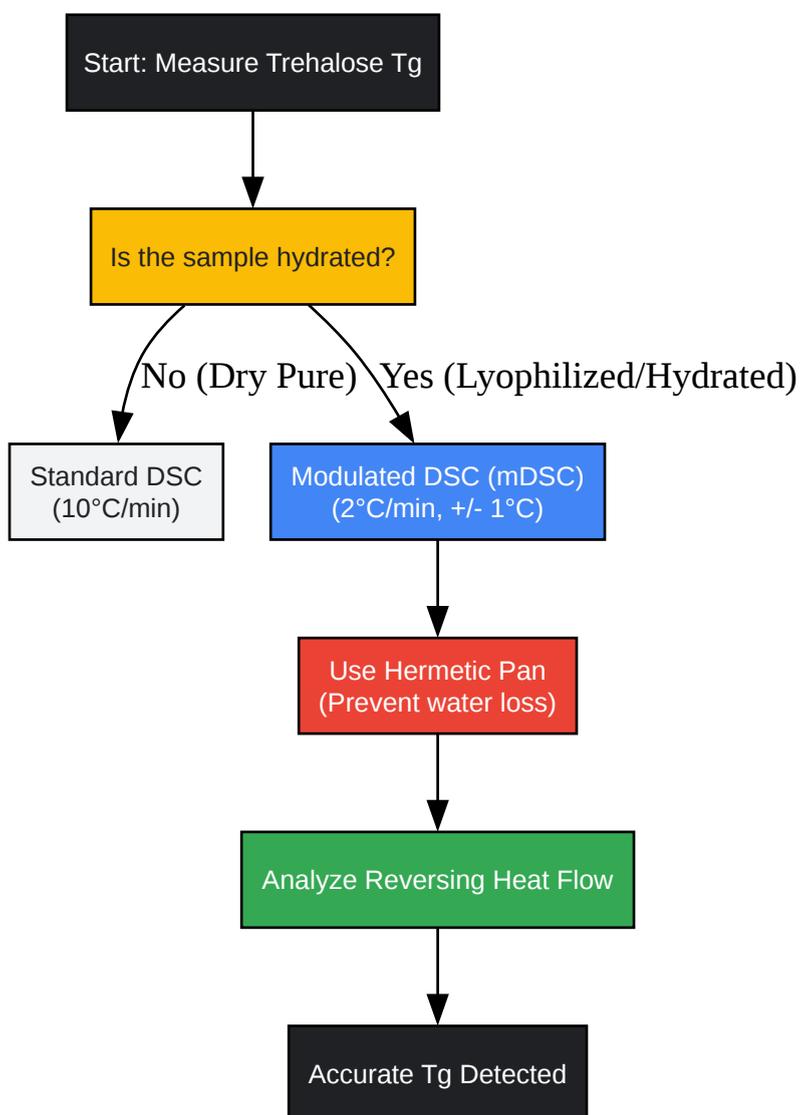


Figure 2: Decision Tree for Thermal Analysis of Trehalose

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Figure 2: Protocol selection is critical. Standard DSC often misinterprets dehydration as a transition.

Part 4: Application in Drug Development

Lyophilization Cycle Design

In freeze-drying, the Collapse Temperature (

) is closely related to the

(Glass transition of the maximally freeze-concentrated solution).

- Trehalose

: -30°C to -28°C.

- Implication: Primary drying must be conducted with a product temperature below -30°C to prevent cake collapse.

The "Crystallization Kill Switch"

If an amorphous trehalose cake absorbs moisture to the "monohydrate" level (~5% water), the drops to ~-45°C.

- If the storage temperature exceeds 45°C, the amorphous rubber crystallizes into Trehalose Dihydrate.
- Consequence: The water held in the amorphous matrix is expelled into the crystal lattice or released as free water, causing hydrolysis of the API (Active Pharmaceutical Ingredient) and physical cake failure.

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